

# Octahydroindole-2-carboxylic acid stereoisomers explained

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## Compound of Interest

Compound Name: Octahydroindole-2-Carboxylic Acid

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An In-depth Technical Guide to the Stereoisomers of **Octahydroindole-2-carboxylic Acid**

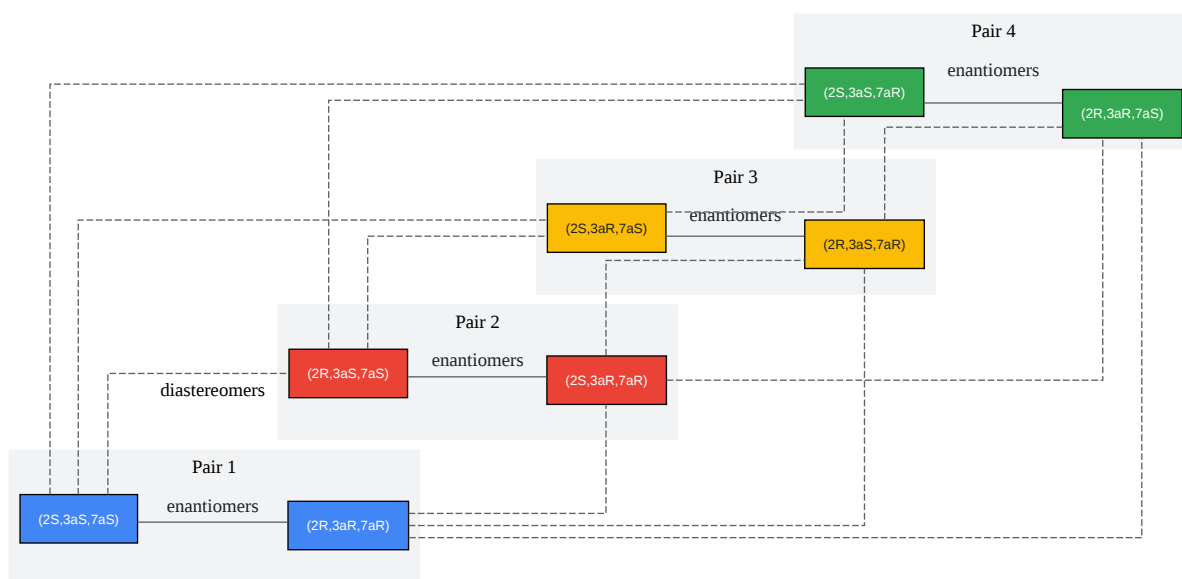
## Introduction

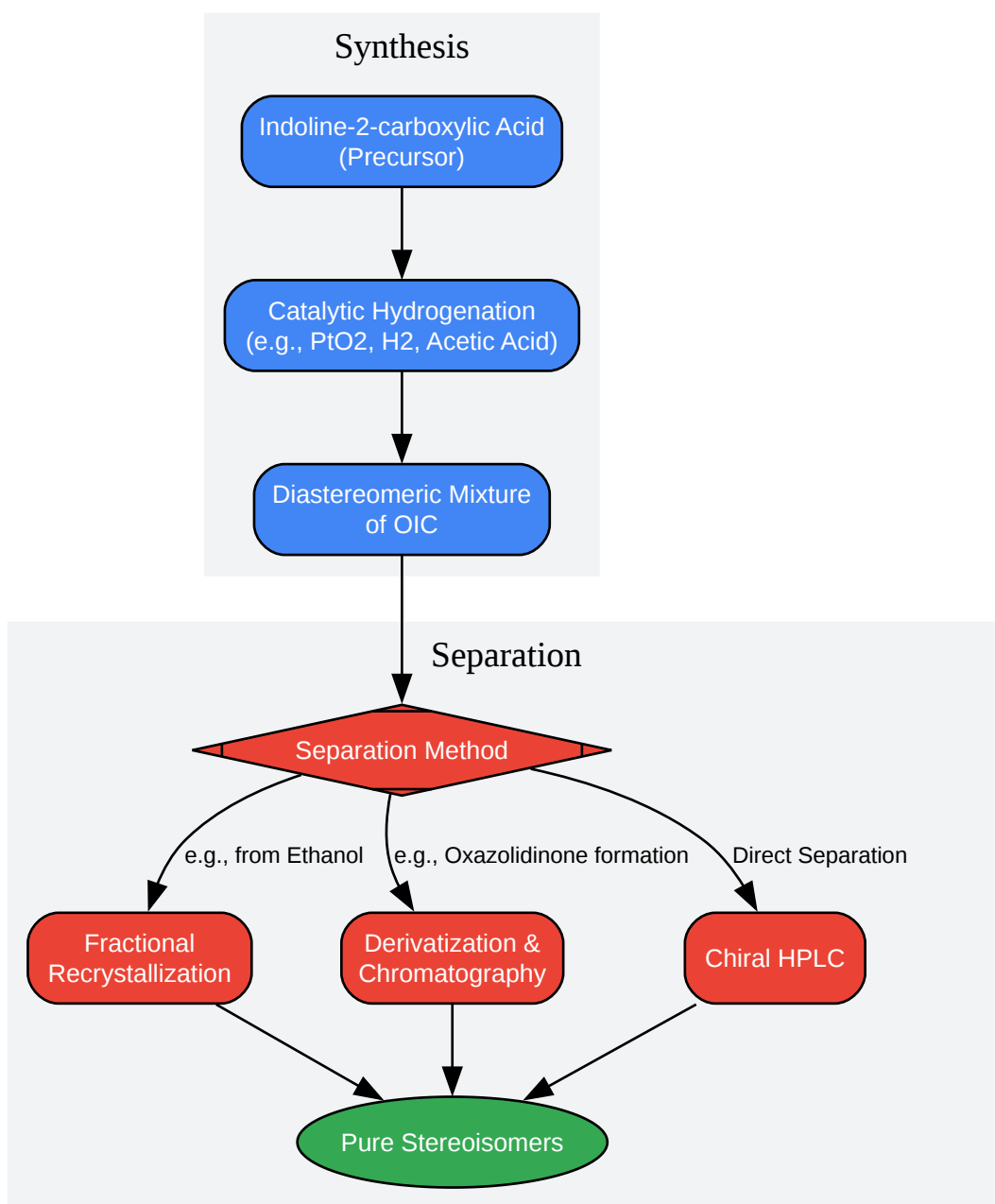
**Octahydroindole-2-carboxylic acid** (OIC) is a conformationally constrained, bicyclic non-proteinogenic amino acid. As a proline analogue with a fused cyclohexane ring, it serves as a crucial chiral building block in medicinal chemistry and drug development.<sup>[1]</sup> Its rigid structure is valuable for designing peptidomimetics with enhanced properties such as improved potency, selectivity, and stability against enzymatic degradation.<sup>[1]</sup> OIC is a key intermediate in the synthesis of several significant pharmaceutical agents, most notably Angiotensin-Converting Enzyme (ACE) inhibitors like Perindopril and Trandolapril, which are used to treat hypertension.<sup>[1][2]</sup>

The octahydro-1H-indole-2-carboxylic acid molecule possesses three chiral centers, which gives rise to a total of eight possible stereoisomers (four pairs of enantiomers).<sup>[2]</sup> The specific stereochemistry of the OIC moiety is critical for the biological activity of the final drug products. For instance, the (2S,3aS,7aS) isomer is a key intermediate in the synthesis of Perindopril, while the (2S,3aR,7aS) isomer is a precursor for Trandolapril.<sup>[2]</sup> Given the stereospecificity of their therapeutic targets, the synthesis and purification of enantiomerically pure OIC isomers are of paramount importance.<sup>[2]</sup> This guide provides a comprehensive overview of the stereochemistry, synthesis, separation, and characterization of OIC isomers.

# Stereochemistry of Octahydroindole-2-carboxylic Acid

The core structure of octahydro-1H-indole-2-carboxylic acid features a fused bicyclic system with stereocenters at the C2, C3a, and C7a positions. The relative and absolute configurations at these three centers define the eight distinct stereoisomers. The relationships between these isomers (enantiomers and diastereomers) are crucial for understanding their synthesis and separation.





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## References

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